

An In-depth Technical Guide to the Physical Properties of 4-Ethylcyclohexene

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Compound of Interest

Compound Name: 4-Ethylcyclohexene

Cat. No.: B1329803

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Introduction

4-Ethylcyclohexene (CAS No: 3742-42-5) is a cyclic olefin, a class of unsaturated hydrocarbons.^[1] It presents as a clear, colorless liquid and is utilized as a model compound in various fundamental and applied studies.^[2] Its structural features make it a valuable substrate for investigating reaction mechanisms and kinetics.^[2] In the field of analytical chemistry, it often serves as a reference standard in gas chromatography (GC).^[2] This guide provides a comprehensive overview of the core physical properties of **4-Ethylcyclohexene**, details the experimental protocols for their determination, and illustrates the structure-property relationships inherent to alkenes.

Core Physical and Chemical Properties

The physical characteristics of **4-Ethylcyclohexene** are essential for its handling, application in synthesis, and analysis. These properties are summarized in the table below.

Data Presentation: Physical Properties of 4-Ethylcyclohexene

Property	Value	Units
Molecular Formula	C ₈ H ₁₄	-
Molecular Weight	110.20	g/mol
Density	0.802	g/mL
Boiling Point	130.8 - 131	°C at 760 mmHg
Melting Point	-81.99	°C (estimate)
Refractive Index	1.445	-
Flash Point	13	°C
Vapor Pressure	11.7	mmHg at 25°C
Solubility	Insoluble in water; Soluble in organic solvents like ethanol and ether.	-

[Sources:[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)]

Experimental Protocols for Property Determination

The accurate determination of physical properties is crucial for the characterization and quality control of chemical substances. Standardized methodologies are employed to ensure reproducibility and comparability of data.

Density Measurement

The density of a liquid like **4-Ethylcyclohexene** can be determined using several methods:

- Pycnometry (ASTM D1217, ASTM D1480): This is a highly accurate but time-consuming method. It involves weighing a precisely calibrated flask (pycnometer) empty, then filled with the sample liquid. The density is calculated from the mass of the liquid and the known volume of the pycnometer, with corrections for air buoyancy.[\[8\]](#)
- Vibrational Density Meter (ASTM D4052): A fast and reliable automated method where the liquid sample is injected into an oscillating U-tube. The density is calculated based on the

change in the frequency of oscillation of the tube when filled with the sample.[\[8\]](#)

- Hydrometer (ASTM D2111): A cost-effective and direct method. A calibrated glass float (hydrometer) is placed in the liquid. The density is read from the scale on the hydrometer's stem at the point where the liquid surface aligns.[\[9\]](#)[\[10\]](#)

Boiling Point Determination

Boiling point is the temperature at which a liquid's vapor pressure equals the external pressure.[\[11\]](#)

- Distillation Method: This is a common and accurate method. The liquid is heated in a distillation apparatus. The temperature of the vapor that is in equilibrium with the boiling liquid is measured with a thermometer. The stable temperature observed during the distillation of the bulk material is recorded as the boiling point.[\[11\]](#)[\[12\]](#)
- Thiele Tube Method: This micro-method is suitable for small sample volumes. A small tube containing the liquid and an inverted capillary tube is attached to a thermometer and heated in an oil bath within a Thiele tube. The boiling point is the temperature at which a rapid and continuous stream of bubbles emerges from the capillary, and upon cooling, the liquid is drawn back into the capillary.[\[6\]](#)[\[12\]](#)

Melting Point Determination

For compounds that are solid at room temperature, the melting point is a key indicator of purity. While **4-Ethylcyclohexene** is a liquid at room temperature, the general protocol for determining the melting point of a substance that freezes at -81.99°C would involve a cryostat. The general principle is as follows:

- Capillary Method: A small, powdered sample is packed into a capillary tube. The tube is heated at a controlled rate in a melting point apparatus or a Thiele tube. The temperature range from the first appearance of liquid (onset of melting) to the complete liquefaction of the solid is recorded as the melting point range.[\[13\]](#)[\[14\]](#) Pure compounds typically exhibit a sharp melting point range of 0.5-1.0°C.[\[15\]](#)

Refractive Index Measurement

The refractive index is a measure of how much light bends, or refracts, when it passes through a substance.

- Refractometry: An instrument called a refractometer, most commonly an Abbe refractometer, is used. A few drops of the liquid are placed on a prism. Light of a specific wavelength (typically the sodium D-line, 589.3 nm) is passed through the sample, and the angle of refraction is measured.[7][16] The instrument is calibrated and provides a direct reading of the refractive index.[7][17] This measurement is temperature-dependent and is usually reported at a specific temperature, such as 20°C.[17]

Flash Point Determination

The flash point is the lowest temperature at which a liquid can vaporize to form an ignitable mixture in air. It is a critical safety parameter.

- Closed-Cup Methods (e.g., Pensky-Martens ASTM D93, Tag ASTM D56): These are the preferred methods for industry standards as they tend to give lower, more conservative (safer) values.[2][5] The sample is heated in a closed cup, and an ignition source is periodically introduced into the vapor space. The temperature at which a flash is observed is the flash point.[4][5][18]
- Open-Cup Method (e.g., Cleveland Open Cup ASTM D92): The sample is heated in a cup that is open to the atmosphere. An ignition source is passed over the surface of the liquid until a flash occurs.[3]

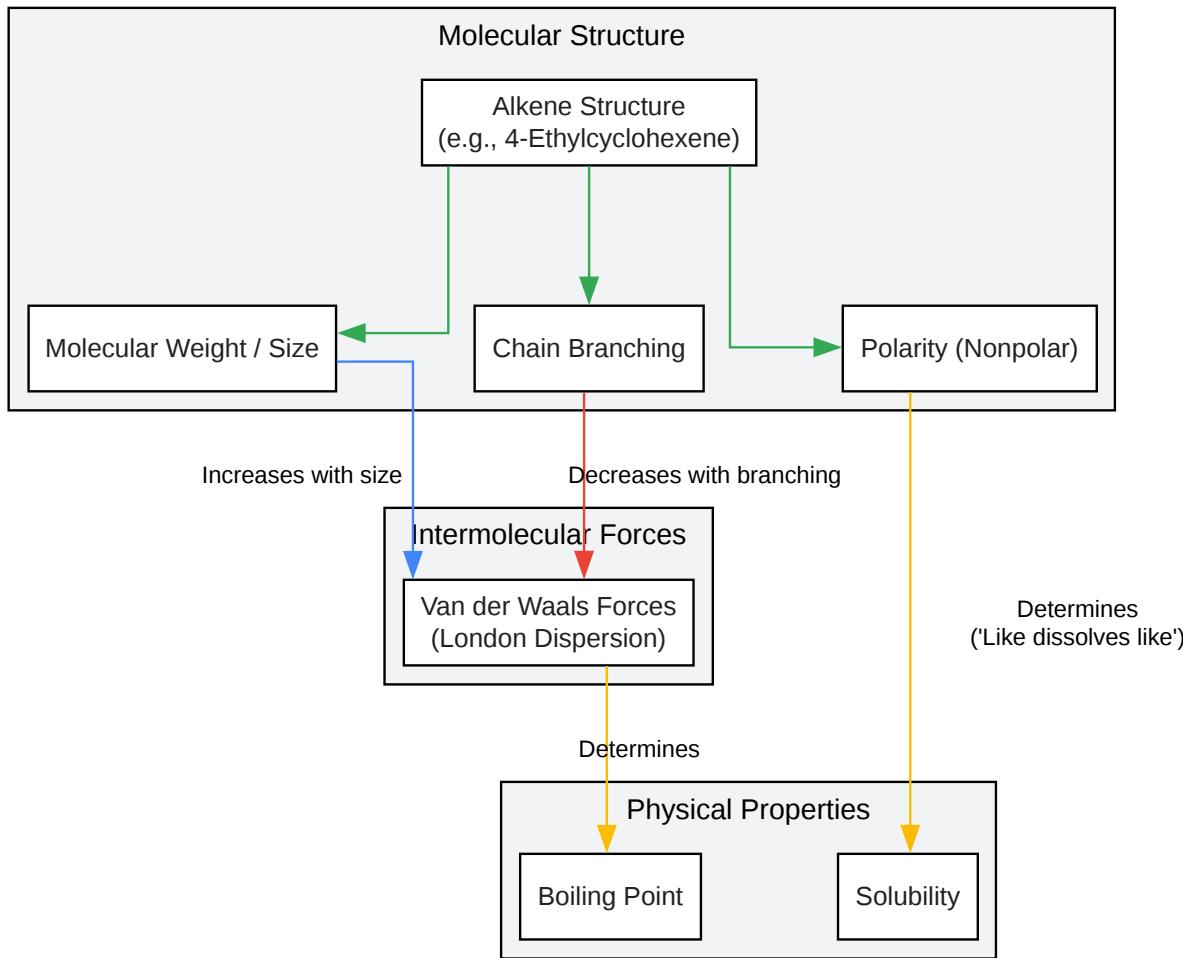
Solubility Determination

Solubility provides insight into the polarity of a compound.

- Qualitative Method: A standard procedure involves adding a small, measured amount of the solute (e.g., 25 mg of solid or 0.05 mL of liquid) to a measured volume of the solvent (e.g., 0.75 mL) in a test tube. The mixture is vigorously shaken. If the solute dissolves completely, it is deemed soluble. If not, it is insoluble. For **4-Ethylcyclohexene**, this would be performed with water and various organic solvents.

Visualization of Structure-Property Relationships

The physical properties of alkenes, including **4-Ethylcyclohexene**, are directly related to their molecular structure. Intermolecular forces, primarily weak van der Waals forces (London dispersion forces), govern properties like boiling point. The following diagram illustrates this fundamental relationship.



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Caption: Logical workflow of alkene structure influencing physical properties.

Conclusion

This technical guide has provided a detailed summary of the key physical properties of **4-Ethylcyclohexene**, presenting quantitative data in a structured format. Furthermore, it has

outlined the standard experimental protocols used to determine these properties, offering a methodological foundation for researchers. The visualized relationship between molecular structure and physical properties underscores the predictive power of chemical principles in understanding the behavior of organic compounds like **4-Ethylcyclohexene**. This information is fundamental for the safe and effective use of this compound in research and development.

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